

Essential Procedures for the Safe Disposal of BMS-911172

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Compound of Interest

Compound Name: BMS-911172

Cat. No.: B1149921

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For laboratory professionals engaged in research and development, the proper handling and disposal of investigational compounds like **BMS-911172**, an adaptor-associated kinase 1 (AAK1) inhibitor, are paramount for ensuring personnel safety and environmental protection.^[1] While a specific Safety Data Sheet (SDS) from the primary manufacturer is not publicly available, a comprehensive disposal plan can be formulated based on guidelines for similar potent kinase inhibitors and general best practices for hazardous chemical waste management in a laboratory setting.^{[2][3][4]}

Hazard Assessment and Personal Protective Equipment (PPE)

As with many small molecule inhibitors, **BMS-911172** should be handled as a potentially hazardous substance. The primary routes of exposure are inhalation, skin contact, and ingestion.^[3] A thorough risk assessment should be conducted before handling.

Required Personal Protective Equipment (PPE):

Activity	Required PPE	Specifications
Weighing and Aliquoting (Solid)	Double Gloves, Lab Coat, Safety Glasses with Side Shields, N95 Respirator	To be conducted in a certified chemical fume hood or a ventilated balance enclosure.
Solution Preparation and Handling	Double Gloves, Lab Coat, Safety Glasses with Side Shields	To be conducted in a certified chemical fume hood.
Waste Disposal	Double Gloves, Lab Coat, Safety Goggles, Face Shield	Use appropriate waste containers and follow designated disposal routes.

Step-by-Step Disposal Procedures

All waste contaminated with **BMS-911172** must be treated as hazardous chemical waste. Do not dispose of this compound down the drain or in regular trash.

1. Unused or Expired **BMS-911172** (Neat Compound):

- Segregation: Keep the neat compound waste separate from other chemical waste streams to prevent unintended reactions.
- Containerization: Place the unused or expired **BMS-911172** in its original container if possible, or in a clearly labeled, sealed, and chemically compatible hazardous waste container. The label should include the full chemical name: "**BMS-911172**" and the CAS Number: "1644248-18-9".
- Disposal: Arrange for collection and disposal through a licensed hazardous material disposal company.

2. Contaminated Solid Waste:

- Description: This includes items such as gloves, pipette tips, vials, weighing papers, and other disposable labware that have come into contact with **BMS-911172**.

- Collection: Place all contaminated solid waste into a designated, clearly labeled, and sealed hazardous waste container.
- Labeling: The container must be labeled as "Hazardous Waste" and indicate the chemical contaminant (**BMS-911172**).

3. Contaminated Liquid Waste:

- Description: This includes unused solutions of **BMS-911172** and any solvents used for decontamination.
- Collection: Collect all liquid waste in a dedicated, leak-proof, and clearly labeled hazardous liquid waste container.
- Compatibility: Do not mix with incompatible waste streams.

Accidental Spill Clean-up and Disposal

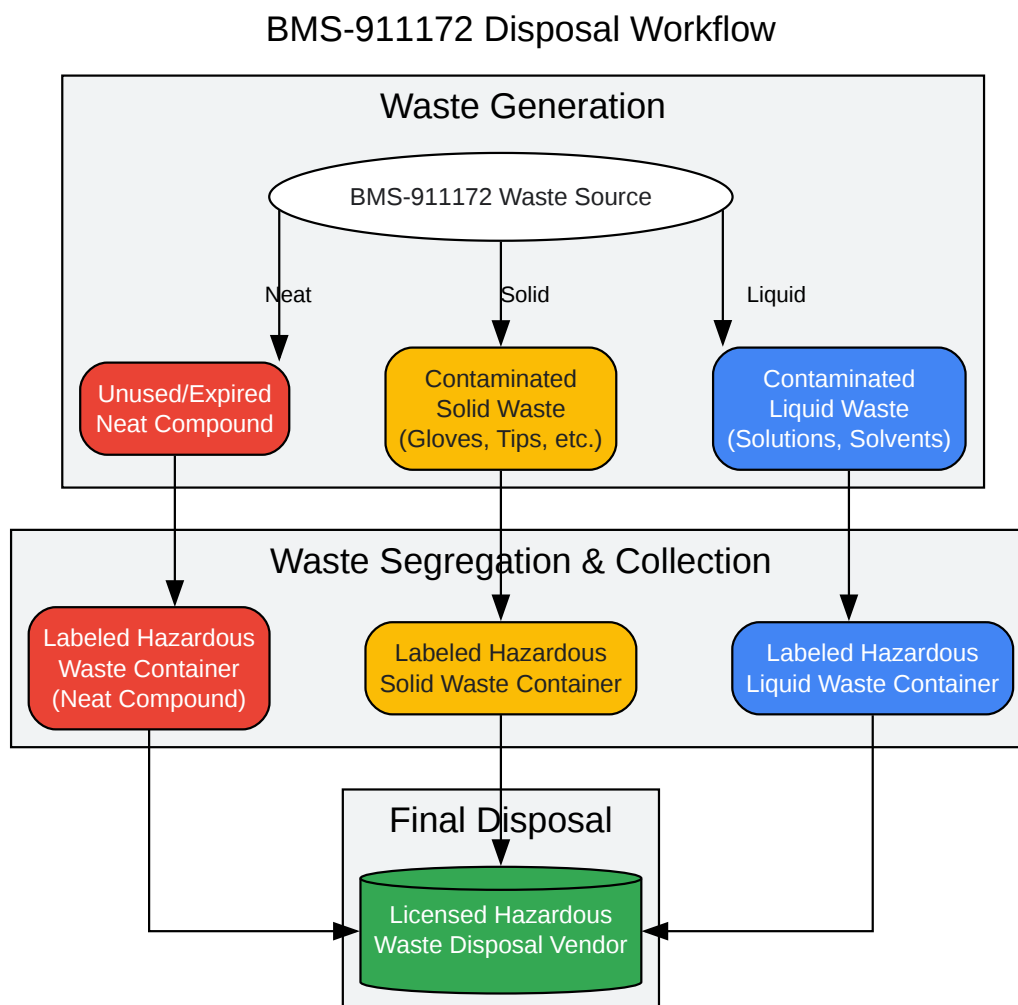
In the event of a spill, the area should be secured and personnel protected.

Spill Type	Clean-up Procedure
Solid Spill	Carefully sweep or scoop the material to avoid generating dust. Place the collected material and any contaminated cleaning supplies into a sealed, labeled hazardous waste container.
Liquid Spill	Absorb the spill with an inert, non-combustible absorbent material (e.g., vermiculite, sand). Collect the absorbed material and place it into a designated hazardous waste container.

Following the initial clean-up, the spill area should be decontaminated with an appropriate solvent (e.g., 70% ethanol followed by soap and water), and all decontamination materials must also be disposed of as hazardous waste.

Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of **BMS-911172** and related materials.



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Caption: Workflow for the proper segregation and disposal of **BMS-911172** waste.

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References

- 1. abmole.com [abmole.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
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